

# Introduction to 2,6-Diethyl-4-methylaniline (CAS: 24544-08-9)

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## Compound of Interest

Compound Name: 2,6-Diethyl-4-methylaniline

Cat. No.: B1582614

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**2,6-Diethyl-4-methylaniline**, also known as 2,6-Diethyl-p-toluidine, is a substituted aromatic amine with the molecular formula C<sub>11</sub>H<sub>17</sub>N.[1][2] This compound typically presents as a colorless to yellowish liquid and is characterized by its utility as a versatile building block in organic synthesis.[3][4][5] Its molecular structure, featuring two ethyl groups ortho to the amine and a methyl group in the para position, imparts specific steric and electronic properties that are leveraged in various industrial and research applications.

The primary significance of DEMA lies in its role as a precursor in the synthesis of more complex molecules. It is a key intermediate in the production of pharmaceuticals (including local anesthetics like articaine), agrochemicals, polymers, and azo dyes.[1][4][5][6] Given its foundational role, the purity and consistency of DEMA obtained from commercial suppliers are paramount to the success of subsequent synthetic transformations and the quality of the final product.

## Part 1: Strategic Sourcing and Supplier Evaluation

The selection of a chemical supplier is not merely a procurement task; it is the first critical control point in an experimental workflow. The quality of your starting material directly dictates the reliability and reproducibility of your results. A vetted supplier provides not just a chemical, but also the assurance of purity, consistency between lots, and comprehensive documentation.

## Identifying and Vetting Commercial Suppliers

A multitude of global suppliers offer **2,6-Diethyl-4-methylaniline**. These range from large, well-known chemical corporations that cater to a broad scientific market to more specialized manufacturers. Initial identification can be performed through chemical search databases and B2B platforms.

#### Key Supplier Identification Platforms:

- Broad-Range Scientific Suppliers: Companies like Sigma-Aldrich (now MilliporeSigma), TCI Chemicals, and Santa Cruz Biotechnology are common sources for research-grade quantities.[\[2\]](#)[\[7\]](#)
- Chemical Marketplaces: Platforms such as ChemicalBook, Guidechem, and Chemsoc aggregate listings from various manufacturers and distributors, often providing multiple options for sourcing.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Direct Manufacturers & Regional Distributors: Companies like Aarti Industries and various suppliers found on platforms like IndiaMART may offer larger, industrial-scale quantities.[\[4\]](#)[\[11\]](#)

## Comparative Analysis of Commercial Suppliers

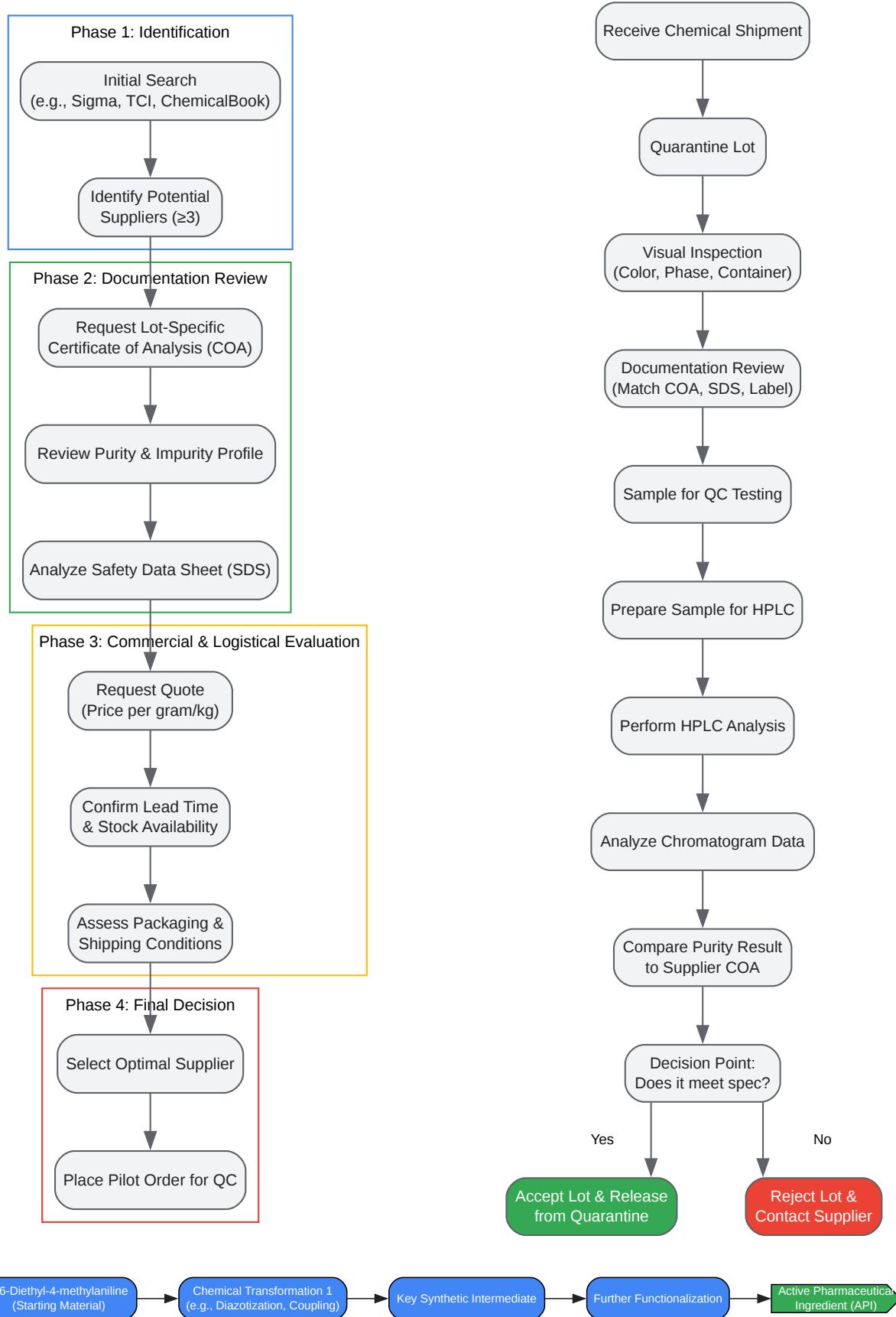
To facilitate the selection process, the following table summarizes offerings from a representative set of suppliers. Researchers should always request a lot-specific Certificate of Analysis (COA) before purchase.

Supplier	CAS Number	Advertised Purity	Available Quantities	Notes
Sigma-Aldrich	24544-08-9	98%	Gram to Kilogram	Often provides comprehensive safety and technical documents. <a href="#">[7]</a>
TCI Chemicals	24544-08-9	>98.0% (GC)	Gram to Kilogram	Specifies Gas Chromatography (GC) as the method for purity analysis.
Santa Cruz Biotech	24544-08-9	N/A	Gram Scale	Primarily for biochemical and proteomics research applications. <a href="#">[2]</a>
Henan Tianfu Chemical	24544-08-9	99%	1kg, 5kg, 25kg	Listed on ChemicalBook, indicating availability in larger quantities. <a href="#">[8]</a>
EvitaChem	24544-08-9	N/A	Gram to Kilogram	Positions the compound for pharmaceutical development and biological research. <a href="#">[1]</a>

## Logical Workflow for Supplier Qualification

The process of selecting a supplier should be systematic to ensure that the chosen partner meets the stringent requirements of scientific research and drug development. The following

diagram illustrates a robust vetting workflow.



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- To cite this document: BenchChem. [Introduction to 2,6-Diethyl-4-methylaniline (CAS: 24544-08-9)]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1582614#commercial-suppliers-of-2-6-diethyl-4-methylaniline>

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